

(Dimethylamino)methanol: Technical Profile & In Situ Generation Guide

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Compound of Interest

Compound Name: (Dimethylamino)methanol

CAS No.: 14002-21-2

Cat. No.: B078633

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CAS Registry Number: 14002-21-2 IUPAC Name: **(Dimethylamino)methanol** Synonyms: N-(Hydroxymethyl)dimethylamine; Dimethylolamine (ambiguous); Formaldehyde dimethylamine hemiaminal.

Part 1: Executive Summary & Critical Distinction

(Dimethylamino)methanol is a hemiaminal formed by the nucleophilic addition of dimethylamine to formaldehyde. Unlike stable alcohols, this compound exists primarily as a transient intermediate in dynamic equilibrium with its precursors. It is a critical species in the Mannich reaction, atmospheric aerosol formation, and the mechanism of action for formaldehyde-releasing biocides.

CRITICAL DISAMBIGUATION

Do not confuse with 2-(Dimethylamino)ethanol (DMAE/Deanol).

- Target Compound: **(Dimethylamino)methanol** () — Unstable hemiaminal.
- Common Confusant: 2-(Dimethylamino)ethanol () — Stable industrial solvent/drug (CAS 108-01-0).

Implication for Researchers: You cannot typically purchase "pure" **(Dimethylamino)methanol** in a bottle for shelf storage. It must be generated in situ or handled as a stabilized equilibrium solution.

Part 2: Physicochemical Properties & Thermodynamics

Because **(Dimethylamino)methanol** is difficult to isolate in pure form without decomposition or polymerization, many physical properties are theoretical or derived from equilibrium data.

Table 1: Physicochemical Specifications

Property	Value (Experimental/Predicted)	Context
Molecular Formula		
Molecular Weight	75.11 g/mol	
Boiling Point	-87.8°C (Predicted)	Theoretical. In practice, decomposes/reverts to precursors upon heating.
Density	0.906 g/cm ³ (Predicted)	
Solubility	Miscible in water, alcohols	Reacts with protic solvents; exists in equilibrium.
pKa	~10.7 (Amine conjugate)	Similar to dimethylamine; basicity is modulated by the hydroxymethyl group.
Stability	Low / Transient	Stable only in solution equilibrium or at low temperatures.

Equilibrium Dynamics

The formation of **(Dimethylamino)methanol** is a barrier-less or low-barrier reaction catalyzed by water. In aqueous solution, the compound exists in a rapid equilibrium:

- Reaction Barrier:

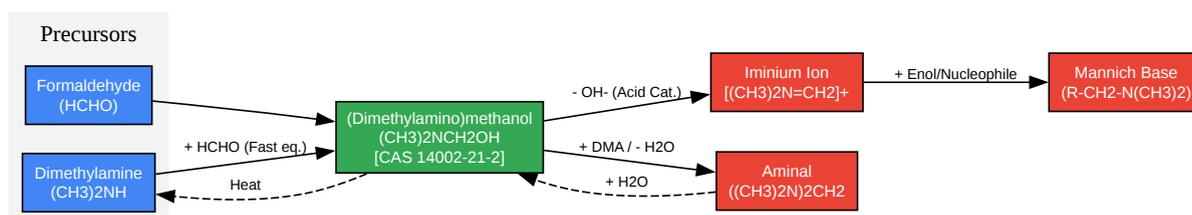
(Water-catalyzed) [1].

- Equilibrium Constant (

): Favors the hemiaminal at lower temperatures. At higher temperatures (>300K), entropy favors the dissociation back to volatile precursors.

Part 3: Mechanism & Reactivity (Graphviz Visualization)

The following diagram illustrates the central role of **(Dimethylamino)methanol** in the Mannich reaction and its equilibrium with the aminal (Bis(dimethylamino)methane).



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Figure 1: Reaction network showing the formation of **(Dimethylamino)methanol** and its conversion to the reactive iminium species essential for Mannich synthesis.

Part 4: Experimental Protocol – In Situ Generation & Validation

Since isolation is impractical, the standard scientific approach is in situ generation. This protocol provides a self-validating system using NMR spectroscopy to confirm the presence of the hemiaminal species.

Protocol: NMR Characterization of the Hemiaminal Equilibrium

Objective: Generate **(Dimethylamino)methanol** and observe the characteristic methylene () signal to distinguish it from free formaldehyde and dimethylamine.

Reagents:

- Dimethylamine ()
wt in
or
).
- Formaldehyde ()
wt in
or Paraformaldehyde).
- Solvent: Deuterium Oxide ()
(Preferred to suppress exchange broadening).

Workflow:

- Preparation: In an NMR tube, add
of
.
- Addition 1 (Baseline): Add
of Dimethylamine. Acquire
NMR.

- Expectation: Singlet at

(
).

- Synthesis: Add

of Formaldehyde solution (1:1 molar ratio). Shake gently.

- Observation: Acquire

and

NMR immediately.

Data Interpretation (Self-Validation): The formation of **(Dimethylamino)methanol** is confirmed by the appearance of a new methylene signal distinct from the starting materials.

Nucleus	Species	Approximate Shift ()	Multiplicity
	(Precursor)	2.3 ppm	Singlet
	(Formaldehyde)	4.8 ppm (Hydrated)	Singlet
	(Target)	3.9 – 4.2 ppm	Singlet
	(Target)	~80 – 85 ppm	Singlet

Note: Shifts may vary based on pH and concentration due to fast exchange. If the peak is broad or averaged, lower the temperature to reach the slow exchange limit.

Part 5: Applications & Implications

Organic Synthesis (Mannich Reaction)

(Dimethylamino)methanol is the actual alkylating agent in many "formaldehyde + amine" protocols.

- Mechanism: It spontaneously dehydrates to form the dimethyliminium ion (), which is the potent electrophile that attacks enols or indoles.
- Advantage: Using pre-formed equilibrium solutions (by mixing HCHO/DMA beforehand) often reduces side reactions compared to adding reagents sequentially to the substrate.

Biocides & Preservatives

In industrial metalworking fluids, **(Dimethylamino)methanol** functions as a formaldehyde releaser.

- Mode of Action: It penetrates microbial cell walls as the lipophilic hemiaminal. Once inside, the equilibrium shifts, releasing formaldehyde locally to cross-link proteins and kill the bacteria.
- Safety Note: Because it releases formaldehyde, it is classified as a sensitizer and potential carcinogen.

Atmospheric Chemistry

It is a key intermediate in the formation of secondary organic aerosols (SOA). The reaction of atmospheric amines with formaldehyde, catalyzed by water vapor, forms **(Dimethylamino)methanol**, which can then nucleate particle growth [1].

References

- Dimethylamine Addition to Formaldehyde Catalyzed by a Single Water Molecule. Source: The Journal of Physical Chemistry A (2016). Context: Defines the energetics and barrier-less formation of the hemiaminal. URL:[[Link](#)]
- The Mannich Reaction of Poly(acrylamide): ¹³C NMR Studies. Source: ResearchGate / Macromolecules. Context: Provides NMR evidence for the existence of

(Dimethylamino)methanol in equilibrium. URL:[[Link](#)]

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